

An In-depth Technical Guide to Acetamide, N-cyclohexyl-N-methyl-

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Compound of Interest

Compound Name: Acetamide, N-cyclohexyl-N-methyl-

CAS No.: 41273-78-3

Cat. No.: B15379577

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This guide provides a comprehensive overview of **Acetamide, N-cyclohexyl-N-methyl-**, a disubstituted amide with potential applications in chemical synthesis and drug discovery. We will delve into its chemical structure, physicochemical properties, synthesis, and potential relevance for researchers, scientists, and drug development professionals.

Introduction and Chemical Identity

Acetamide, N-cyclohexyl-N-methyl-, also known as N-cyclohexyl-N-methylacetamide, is a tertiary amide characterized by the presence of a cyclohexyl and a methyl group attached to the nitrogen atom of an acetamide core. This substitution pattern significantly influences its physical and chemical properties compared to simpler amides, such as its solubility, steric hindrance, and reactivity. Understanding these characteristics is crucial for its application in synthetic chemistry and as a scaffold in medicinal chemistry. The acetamide moiety itself is a common feature in many biologically active molecules and pharmaceuticals.[1][2][3]

Key Identifiers:

- IUPAC Name: N-cyclohexyl-N-methylacetamide
- CAS Number: 41273-78-3[4]
- Molecular Formula: C₉H₁₇NO[4]
- Molecular Weight: 155.24 g/mol [4]

Chemical Structure and Formula

The molecular structure of **Acetamide, N-cyclohexyl-N-methyl-** consists of an acetyl group (CH₃CO) bonded to a nitrogen atom. This nitrogen is further substituted with a cyclohexyl ring and a methyl group.

2D and 3D Structural Representations:

A 2D representation of the chemical structure is as follows:

The presence of the bulky cyclohexyl group introduces significant steric hindrance around the nitrogen atom, which can affect its chemical reactivity and rotational freedom around the C-N amide bond.

Physicochemical Properties

The physicochemical properties of a compound are critical for its handling, application, and role in biological systems. Below is a summary of the known and predicted properties of N-cyclohexyl-N-methylacetamide.

Property	Value	Source
Molecular Formula	C ₉ H ₁₇ NO	[4]
Molecular Weight	155.24 g/mol	[4]
Melting Point	Not available	[4]
Boiling Point	Not available	[4]
Density	Not available	[4]

Note: Experimental data for the melting point, boiling point, and density of this specific compound are not readily available in the provided search results. These properties would need to be determined experimentally.

Synthesis of Acetamide, N-cyclohexyl-N-methyl-

The synthesis of N-cyclohexyl-N-methylacetamide can be achieved through the acylation of N-cyclohexyl-N-methylamine with a suitable acetylating agent, such as acetyl chloride or acetic anhydride. This is a standard method for the formation of amides.

4.1. General Reaction Scheme:

The reaction involves the nucleophilic attack of the secondary amine (N-cyclohexyl-N-methylamine) on the electrophilic carbonyl carbon of the acetylating agent.

Workflow for the Synthesis of N-cyclohexyl-N-methylacetamide:



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Caption: Synthesis workflow for N-cyclohexyl-N-methylacetamide.

4.2. Experimental Protocol:

- **Preparation:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen), dissolve N-cyclohexyl-N-methylamine (1 equivalent) and a non-nucleophilic base such as triethylamine (1.1 equivalents) in a dry, aprotic solvent like dichloromethane.
- **Reaction:** Cool the mixture to 0°C in an ice bath. Add acetyl chloride (1.05 equivalents) dropwise to the stirred solution.
- **Monitoring:** Allow the reaction to warm to room temperature and stir for several hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Workup:** Once the reaction is complete, quench it with water. Separate the organic layer and wash it sequentially with dilute aqueous HCl, saturated aqueous NaHCO₃, and brine.
- **Isolation:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel to yield pure **Acetamide, N-cyclohexyl-N-methyl-**.

Applications in Research and Drug Development

While specific applications for **Acetamide, N-cyclohexyl-N-methyl-** are not extensively documented, the acetamide scaffold is of significant interest in medicinal chemistry.^{[1][2]} Acetamide derivatives have been investigated for a wide range of biological activities, including antimicrobial, antifungal, and antiviral properties.^[2]

The N-substituents play a crucial role in modulating the pharmacological properties of the molecule. The cyclohexyl group increases lipophilicity, which can enhance membrane permeability and influence pharmacokinetic properties. The N-methyl group can also impact the compound's metabolic stability and binding affinity to biological targets.

Potential Areas of Investigation:

- **Enzyme Inhibition:** N-substituted acetamides have shown promise as enzyme inhibitors.^[2] The specific structure of N-cyclohexyl-N-methylacetamide could be explored for its potential to interact with the active sites of various enzymes.

- **Scaffold for Library Synthesis:** This compound can serve as a starting point or a building block in the synthesis of a library of related compounds for high-throughput screening in drug discovery programs.
- **Agrochemical Research:** Acetamide derivatives are also used in the development of pesticides and other agrochemicals.[2][5]

Logical Relationship of Acetamide Derivatives in Drug Discovery:



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Caption: Role of N-substitution on the acetamide scaffold in drug discovery.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **Acetamide, N-cyclohexyl-N-methyl-** is not provided in the search results, general safety precautions for handling amides and laboratory chemicals should be followed. Many amides can be irritants, and some have been classified with reproductive toxicity.[6][7][8]

General Safety Recommendations:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- **Ventilation:** Handle the compound in a well-ventilated area or a chemical fume hood.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[6]
- **Disposal:** Dispose of the chemical and its container in accordance with local, regional, and national regulations.

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